

Quantifying transfection efficiency with a CPRG assay

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Chlorophenol red β -D-galactopyranoside*

Cat. No.: *B16345080*

[Get Quote](#)

Application Note and Protocol

Topic: Quantifying Transfection Efficiency with a Chlorophenol Red- β -D-galactopyranoside (CPRG) Assay

Audience: Researchers, scientists, and drug development professionals.

Introduction

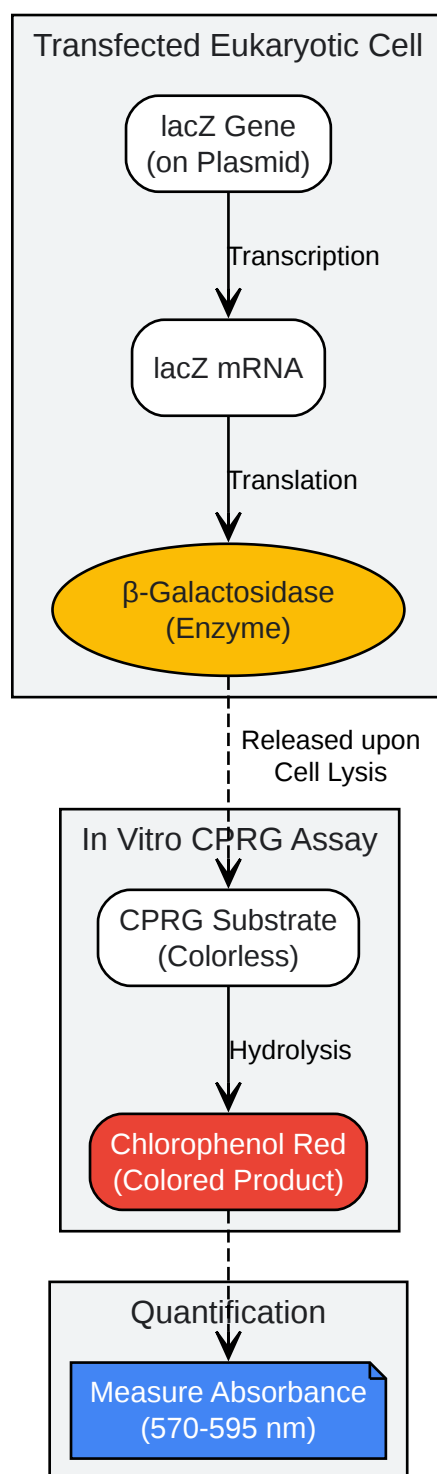
Transfection, the process of introducing nucleic acids into eukaryotic cells, is a cornerstone technique in molecular biology. Quantifying the efficiency of this process is critical for interpreting experimental results and optimizing delivery methods. One common method for determining transfection efficiency involves the use of reporter genes. The *E. coli lacZ* gene, which encodes the enzyme β -galactosidase, is a widely used reporter. When cells are successfully transfected with a plasmid containing the *lacZ* gene, they express β -galactosidase.

The CPRG assay provides a simple, sensitive, and quantitative method for measuring β -galactosidase activity. This colorimetric assay uses Chlorophenol red- β -D-galactopyranoside

(CPRG), a chromogenic substrate that is hydrolyzed by β -galactosidase. The enzymatic reaction cleaves CPRG into galactose and chlorophenol red, a vibrant product whose absorbance can be measured spectrophotometrically, providing a direct readout of enzyme activity and, consequently, transfection efficiency.

Principle of the Assay

The CPRG assay is based on a straightforward enzymatic reaction. Cells are first transfected with a vector carrying the lacZ gene. After an appropriate incubation period to allow for gene expression, the cells are lysed to release the intracellular contents, including the newly synthesized β -galactosidase. The cell lysate is then incubated with the CPRG substrate. The β -galactosidase enzyme present in the lysate catalyzes the hydrolysis of CPRG, yielding chlorophenol red. This product absorbs light maximally between 570 and 595 nm. The intensity of the color produced is directly proportional to the amount of active β -galactosidase, which in turn correlates with the efficiency of the initial transfection.

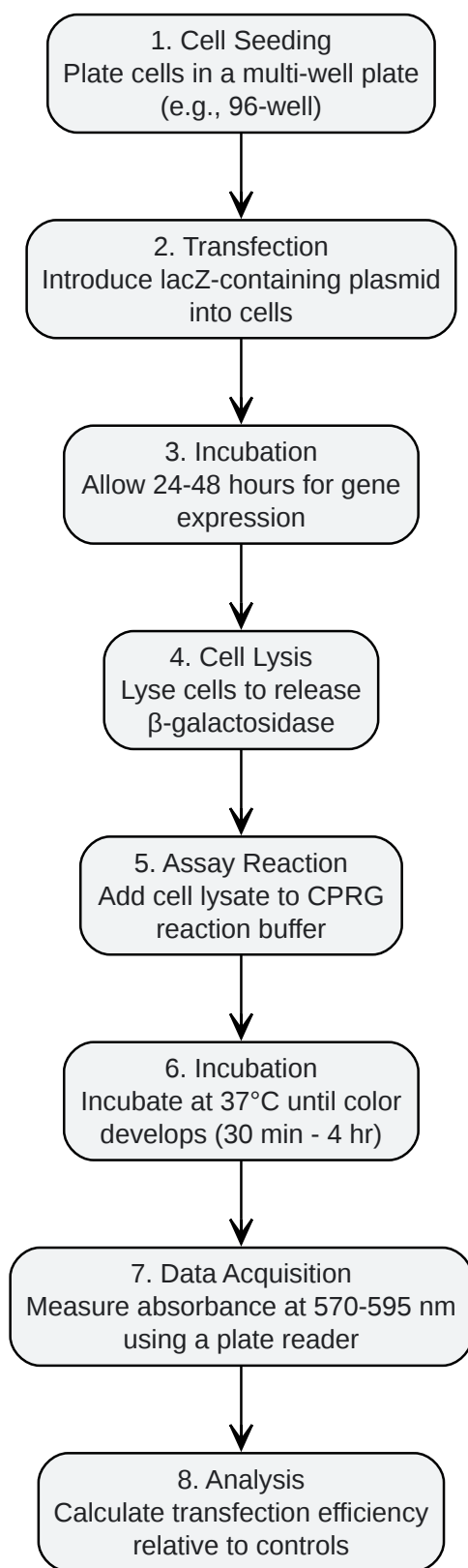


[Click to download full resolution via product page](#)

Caption: Biochemical pathway of the CPRG assay for detecting β -galactosidase activity.

Experimental Workflow

The overall workflow for quantifying transfection efficiency using the CPRG assay involves several sequential stages: cell preparation and transfection, cell lysis to release the expressed enzyme, the enzymatic reaction with the CPRG substrate, and finally, the quantitative measurement of the colored product.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the CPRG transfection efficiency assay.

Detailed Protocol

This protocol is optimized for cells grown in a 96-well plate format but can be scaled as needed.

Materials and Reagents

- Equipment:
 - Humidified CO₂ incubator (37°C)
 - Laminar flow hood
 - Microplate reader with 570-595 nm absorbance filter
 - Multichannel pipette
 - Standard laboratory pipettes and sterile tips
- Consumables:
 - 96-well flat-bottom cell culture plates
 - Sterile microcentrifuge tubes
 - Reagent reservoirs
- Reagents:
 - Mammalian cell line of choice
 - Complete cell culture medium
 - lacZ-expressing plasmid vector
 - Transfection reagent (e.g., lipid-based)
 - Phosphate-Buffered Saline (PBS), sterile

- CPRG (Chlorophenol red- β -D-galactopyranoside)
- Cell Lysis Buffer (e.g., 250 mM Tris-HCl pH 8.0, 0.1% Triton X-100)
- Z-Buffer (10X Stock): 1.0 M $\text{NaH}_2\text{PO}_4/\text{Na}_2\text{HPO}_4$ (pH 7.4), 100 mM KCl, 10 mM MgSO_4 , 500 mM β -mercaptoethanol (add fresh).
- CPRG Substrate Solution (1X): Dilute 10X Z-Buffer to 1X with sterile water, then add CPRG to a final concentration of 1 mg/mL.

Experimental Procedure

Step 1: Cell Seeding

- One day prior to transfection, seed your cells in a 96-well plate at a density that will result in 70-90% confluency on the day of transfection.
- For example, seed 2×10^4 cells per well in 100 μL of complete culture medium.
- Incubate overnight at 37°C in a humidified CO_2 incubator.

Step 2: Transfection

- On the day of the experiment, prepare the transfection complexes according to the manufacturer's protocol for your chosen transfection reagent. Typically, this involves diluting the lacZ plasmid DNA and the reagent in serum-free medium.
- Include appropriate controls:
 - Negative Control: Cells treated with transfection reagent only (no DNA).
 - Positive Control: A condition known to yield high transfection efficiency.
 - Untransfected Control: Cells that receive no treatment.
- Remove the culture medium from the cells and add the transfection complexes.
- Incubate for the recommended time (e.g., 4-6 hours), then replace the transfection medium with fresh, complete culture medium.

Step 3: Gene Expression

- Return the plate to the incubator and allow 24 to 48 hours for the expression of the β -galactosidase enzyme.

Step 4: Cell Lysis

- Carefully aspirate the culture medium from each well.
- Gently wash the cells once with 150 μ L of sterile PBS.
- Aspirate the PBS and add 50 μ L of Cell Lysis Buffer to each well.
- Incubate at room temperature for 15-30 minutes with gentle shaking to ensure complete lysis.

Step 5: CPRG Assay

- Prepare the 1X CPRG Substrate Solution immediately before use.
- Add 100 μ L of the 1X CPRG Substrate Solution to each well containing the cell lysate.
- Incubate the plate at 37°C. Monitor for color development (yellow to red/purple). Incubation times can range from 30 minutes to 4 hours, depending on the level of β -galactosidase expression.

Step 6: Data Acquisition

- Once sufficient color has developed, measure the absorbance of each well using a microplate reader at a wavelength between 570 nm and 595 nm.
- Use the "Untransfected Control" or "Negative Control" wells to blank the reader.

Data Presentation and Analysis

The raw absorbance values can be used to compare the relative transfection efficiencies between different conditions. It is crucial to subtract the background absorbance from the negative control wells.

Table 1: Raw Absorbance Data (575 nm)

Condition	Replicate 1	Replicate 2	Replicate 3	Average	Std. Dev.
Untransfected	0.045	0.048	0.046	0.046	0.002
Negative Control (Reagent Only)	0.051	0.049	0.052	0.051	0.002
Transfection Reagent A + lacZ	0.854	0.882	0.861	0.866	0.014
Transfection Reagent B + lacZ	1.102	1.125	1.098	1.108	0.014
Positive Control	1.250	1.281	1.265	1.265	0.016

Table 2: Background-Corrected Activity and Relative Efficiency

To calculate the relative efficiency, first correct for background by subtracting the average absorbance of the Negative Control. Then, normalize the results to the Positive Control, which is set to 100% efficiency.

Formula: Relative Efficiency (%) = (Avg. Absorbance_Sample - Avg. Absorbance_NegativeControl) / (Avg. Absorbance_PositiveControl - Avg. Absorbance_NegativeControl) * 100

Condition	Avg. Background-Corrected Absorbance	Relative Transfection Efficiency (%)
Transfection Reagent A + lacZ	0.815	67.1%
Transfection Reagent B + lacZ	1.057	87.1%
Positive Control	1.214	100.0%

- To cite this document: BenchChem. [Quantifying transfection efficiency with a CPRG assay]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16345080/docs#quantifying-transfection-efficiency-with-a-cprg-assay\]](https://www.benchchem.com/product/b16345080/docs#quantifying-transfection-efficiency-with-a-cprg-assay)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check